

# Application Notes and Protocols for Preparing 1-Oxotanshinone IIA Stock Solutions

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## Compound of Interest

Compound Name: 1-Oxotanshinone IIA

Cat. No.: B12380205

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## Introduction

**1-Oxotanshinone IIA** is a bioactive compound derived from *Salvia miltiorrhiza* (Danshen), a plant widely used in traditional medicine. As a derivative of Tanshinone IIA, it is investigated for various pharmacological activities, including anti-inflammatory and anti-tumor effects. Due to its hydrophobic nature, proper preparation of stock solutions is critical for ensuring accurate and reproducible results in cell-based assays. These application notes provide a detailed protocol for the solubilization and preparation of **1-Oxotanshinone IIA** stock solutions for use in cell culture experiments.

## Physicochemical Properties

A clear understanding of the physicochemical properties of **1-Oxotanshinone IIA** is essential for accurate stock solution preparation. The key data is summarized in the table below.

Property	Value	Source
Chemical Formula	C <sub>19</sub> H <sub>16</sub> O <sub>4</sub>	ChemSrc[1]
Molecular Weight	308.33 g/mol	ChemSrc[1]
Appearance	Solid (Assumed Red Powder, similar to related compounds)	N/A
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	Inferred from related compounds[2]

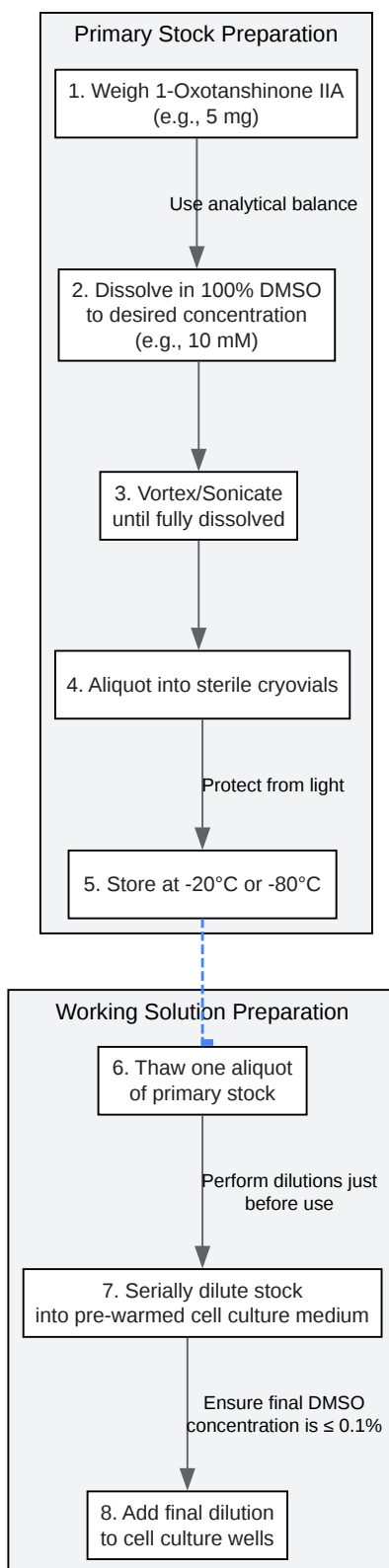
## Solvent Considerations for Cell Culture

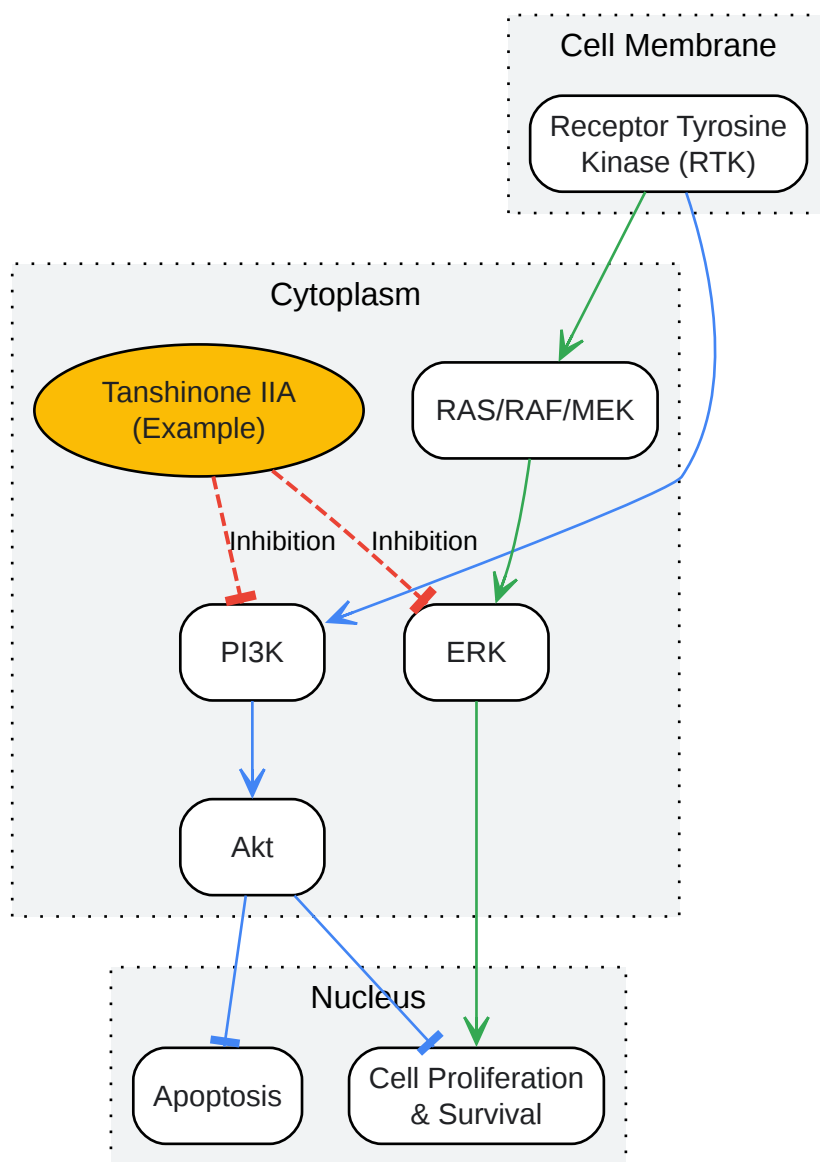
Dimethyl Sulfoxide (DMSO) is the recommended solvent for dissolving **1-Oxotanshinone IIA** due to its high solubilizing power for hydrophobic compounds.[3][4][5] However, DMSO can exhibit cytotoxic effects on cells at higher concentrations. It is imperative to maintain the final DMSO concentration in the cell culture medium at a non-toxic level.

Parameter	Recommendation	Notes
Recommended Final DMSO Concentration	≤ 0.1% (v/v)	Considered safe for most cell lines with minimal effects on cell viability and function.[6][7]
Maximum Permissible DMSO Concentration	≤ 0.5% (v/v)	May be tolerated by some robust cell lines, but can cause cellular stress or affect experimental outcomes.[1][8]
Solvent Control	Always include a vehicle control group in experiments.	This group should contain the same final concentration of DMSO as the experimental groups to account for any solvent-induced effects.

## Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the overall workflow for preparing a concentrated primary stock solution of **1-Oxotanshinone IIA** and its subsequent dilution to a working solution for treating cells.





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